

Application of Exogenous Systemin to Enhance Crop Protection: Application Notes and Protocols

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Compound of Interest

Compound Name: Systemin

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Introduction

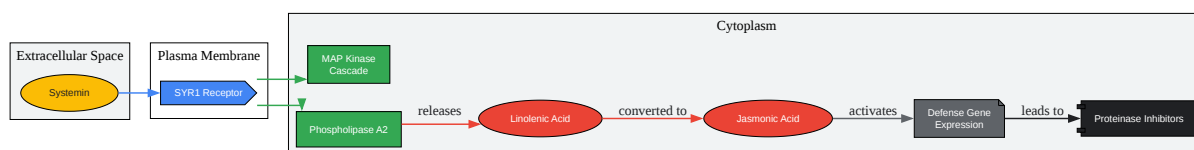
Systemin, an 18-amino acid polypeptide, is a key plant hormone in the Solanaceae family that plays a crucial role in mediating systemic defense responses against herbivores and pathogens.^{[1][2][3]} Its application to crops can trigger a cascade of defensive mechanisms, enhancing the plant's innate resistance. This document provides detailed application notes and protocols for utilizing exogenous **systemin** to bolster crop protection, based on current scientific findings.

Systemin is processed from a 200-amino acid precursor protein called pro**systemin**.^{[2][4]} When a plant is wounded, for instance by an insect herbivore, **systemin** is released and travels systemically through the plant, primarily via the phloem.^{[4][5]} This triggers a signaling cascade that leads to the production of various defense-related compounds, most notably proteinase inhibitors.^{[4][6]} These inhibitors interfere with the digestive processes of insect larvae, thereby reducing their growth and survival.^[7]

Systemin Signaling Pathway

The application of exogenous **systemin** initiates a well-defined signaling pathway, activating a broad spectrum of defense genes. Upon binding to its receptor, SYR1, a leucine-rich repeat

receptor kinase on the cell surface, **systemin** triggers a series of intracellular events.[8][9] This includes the activation of a MAP kinase cascade and a phospholipase A2, leading to the release of linolenic acid from the cell membrane.[1][10] Linolenic acid is a precursor for the synthesis of jasmonic acid (JA), a central signaling molecule in plant defense.[2][5][10] Jasmonic acid then activates the transcription of a wide array of defense-related genes, including those encoding for proteinase inhibitors.[2][10]



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Figure 1. Simplified **Systemin** Signaling Pathway.

Quantitative Effects of Exogenous Systemin Application

The application of exogenous **systemin** has been shown to have significant quantitative effects on both insect pest performance and the expression of defense-related genes in plants.

Parameter	Treatment	Organism	Result	Reference
Larval Weight	100 pM Systemin (hydroponic)	Spodoptera littoralis	Significant reduction in larval weight compared to control.	[11]
Larval Survival Rate	100 pM Systemin (hydroponic)	Spodoptera littoralis	Lower survival rate of larvae compared to control.	[11]
Gene Expression (LoxC)	Systemin application (24h)	Tomato	Significant upregulation compared to untreated plants.	[12]
Gene Expression (AOS)	Systemin application (24h)	Tomato	Significant upregulation compared to untreated plants.	[12]
Proteinase Inhibitor I & II Levels	Constitutive prosystemin expression	Tomato	Levels exceeding 1 mg/g of dry leaf weight.	[6]
Fungal Lesion Size	100 fM ProSys fragments	Botrytis cinerea on Tomato	Reduced lesion size compared to control.	[13]

Experimental Protocols

Detailed methodologies for the application of exogenous **systemin** are crucial for reproducible and effective crop protection strategies.

Protocol 1: Foliar Application of Systemin

This protocol is suitable for direct application to plant leaves to induce a localized and systemic defense response.

Materials:

- **Systemin** peptide (synthetic)
- Phosphate-buffered saline (PBS) 1X
- Micropipette and sterile tips
- Spray bottle (for larger scale applications) or dropper

Procedure:

- Preparation of **Systemin** Solution: Prepare a stock solution of **systemin** in sterile water. For working solutions, dilute the stock in 1X PBS to the desired final concentration (e.g., 100 fM).
- Application:
 - Small-scale/Leaf-specific: Gently apply small droplets (e.g., 2 µl spots) of the **systemin** solution onto the adaxial (upper) surface of intact leaves.
 - Whole-plant: For broader coverage, use a fine mist spray bottle to evenly apply the solution to the foliage of the plants.
- Control Group: Treat a separate group of plants with 1X PBS solution as a negative control.
- Incubation: Place the treated plants in a growth chamber under controlled conditions (e.g., 23°C, 16:8 h light/dark photoperiod).
- Sample Collection: Collect leaf samples at specified time points (e.g., 6, 24, 48 hours post-treatment) for downstream analysis such as gene expression or protein analysis.

Protocol 2: Root Uptake of Systemin via Hydroponic Culture

This method allows for continuous and systemic uptake of **systemin** through the root system.

Materials:

- Hydroponic culture system
- Nutrient solution for the specific crop
- **Systemin** peptide
- pH meter and EC meter

Procedure:

- Plant Acclimatization: Grow plants in the hydroponic system with the standard nutrient solution until they are well-established.
- **Systemin** Application: Add the **systemin** peptide directly to the hydroponic nutrient solution to achieve the desired final concentration (e.g., 100 pM). Ensure thorough mixing.
- Control Group: Maintain a separate hydroponic system with plants receiving only the standard nutrient solution.
- Monitoring: Regularly monitor the pH and electrical conductivity (EC) of the nutrient solution and adjust as necessary.
- Bioassays and Analysis: After a designated period of **systemin** exposure, conduct bioassays with insect herbivores or collect plant tissues for molecular and biochemical analysis.

Protocol 3: Soil Drench Application of Systemin

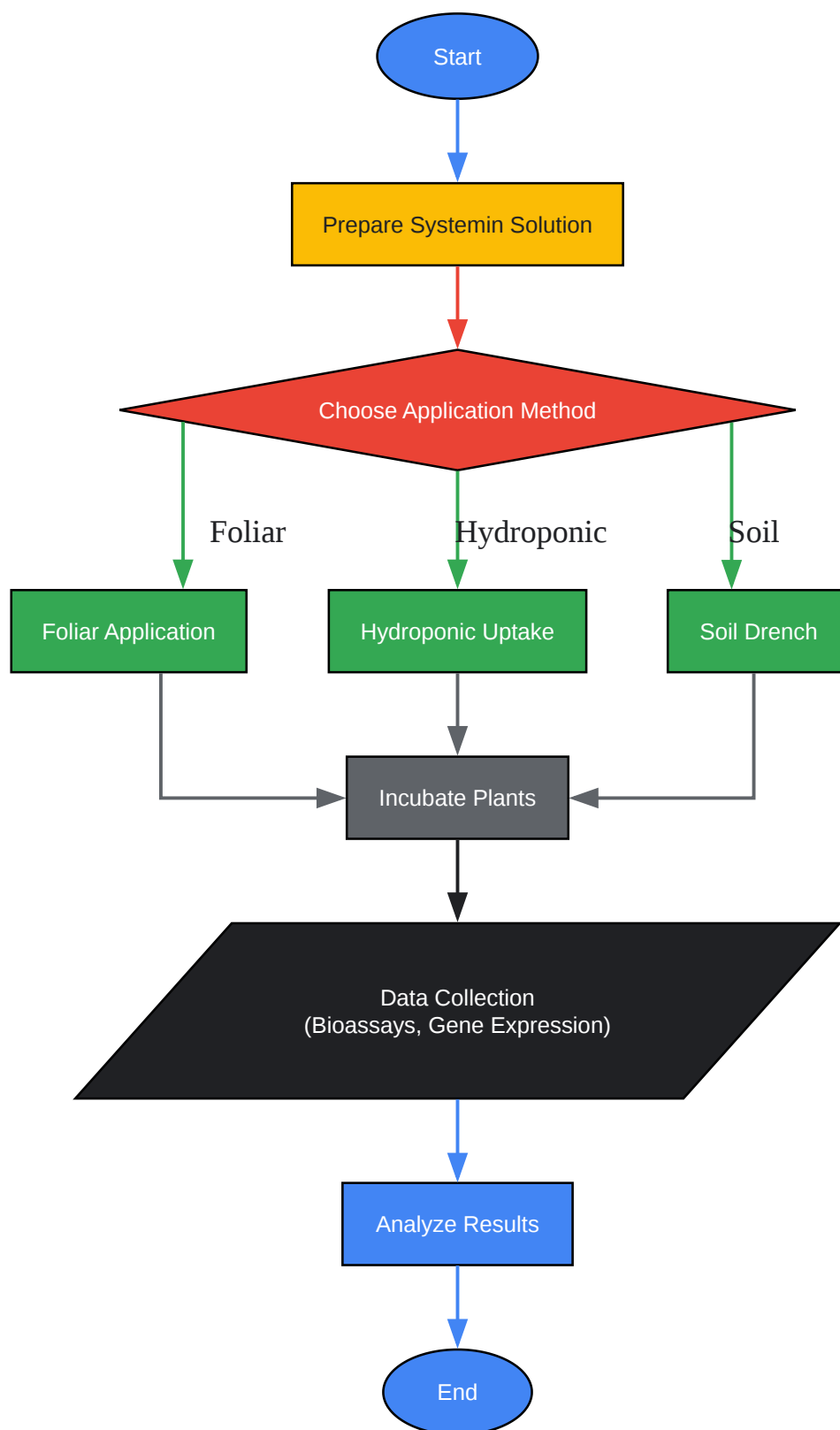
This protocol is suitable for applying **systemin** to soil-grown plants, allowing for uptake through the roots.

Materials:

- **Systemin** peptide
- Water or a suitable buffer (e.g., 0.1X PBS)
- Graduated cylinder or beaker

Procedure:

- Preparation of **Systemin** Solution: Dissolve the **systemin** peptide in water or a suitable buffer to the desired concentration (e.g., 100 fM).
- Application: Irrigate the soil around the base of the plants with a defined volume of the **systemin** solution (e.g., 120 mL per plant).
- Control Group: Irrigate a control group of plants with the same volume of water or buffer without **systemin**.
- Post-application Care: Continue with normal watering and care routines.
- Evaluation: Assess the effects of the treatment through insect feeding trials, pathogen inoculation, or by analyzing the expression of defense-related genes and proteins in the plant tissues.



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